

# Essential Guide to the Proper Disposal of SRI 37892

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## Compound of Interest

Compound Name: SRI 37892

Cat. No.: B610993

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For laboratory professionals engaged in pivotal research and development, the safe handling and disposal of chemical compounds is a cornerstone of operational excellence and environmental responsibility. This guide provides detailed procedures for the proper disposal of **SRI 37892**, a potent Fzd7 inhibitor, ensuring the safety of personnel and adherence to regulatory standards.

## Chemical and Physical Properties of SRI 37892

A comprehensive understanding of **SRI 37892**'s properties is fundamental to its safe management. The following table summarizes its key chemical and physical characteristics.<sup>[1]</sup>  
<sup>[2]</sup><sup>[3]</sup>

Property	Value
Molecular Formula	C <sub>26</sub> H <sub>19</sub> N <sub>5</sub> O <sub>2</sub> S
Molecular Weight	465.53 g/mol <sup>[1]</sup> <sup>[3]</sup>
CAS Number	1030769-75-5 <sup>[3]</sup>
Appearance	Solid Powder <sup>[2]</sup>
Solubility	DMSO: 50 mg/mL (107.4 mM) <sup>[1]</sup>
Storage (Solid)	-20°C for 12 months, 4°C for 6 months <sup>[2]</sup>
Storage (In Solvent)	-80°C for 6 months, -20°C for 6 months <sup>[2]</sup>

## Hazard Identification and Safety Precautions

**SRI 37892** is classified with specific hazards that necessitate careful handling to minimize risk.

GHS Classification:[3]

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.

Precautionary Measures:[3]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Step-by-Step Disposal Protocol for SRI 37892

The primary directive for the disposal of **SRI 37892** is to transfer it to an approved hazardous waste disposal facility.[3] Adherence to the following procedural steps is critical for safe and compliant disposal.

1. Personal Protective Equipment (PPE): Before handling **SRI 37892** for disposal, ensure the following PPE is worn:

- Chemical safety goggles or a face shield.

- Chemical-resistant gloves (e.g., nitrile).
- A lab coat or other protective clothing.
- In case of potential dust generation, a NIOSH-approved respirator is recommended.

## 2. Waste Segregation and Collection:

- Solid Waste: Collect unadulterated **SRI 37892**, as well as contaminated materials such as weighing paper, pipette tips, and gloves, in a dedicated and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **SRI 37892** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Avoid mixing with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.

## 3. Container Management:

- Use only containers that are compatible with the chemical waste.
- Ensure containers are securely sealed to prevent leaks or spills.
- Label all waste containers clearly with "Hazardous Waste," the full chemical name "**SRI 37892**," and the associated hazards (e.g., "Toxic," "Aquatic Hazard").

## 4. Storage Pending Disposal:

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Segregate the **SRI 37892** waste from incompatible materials.

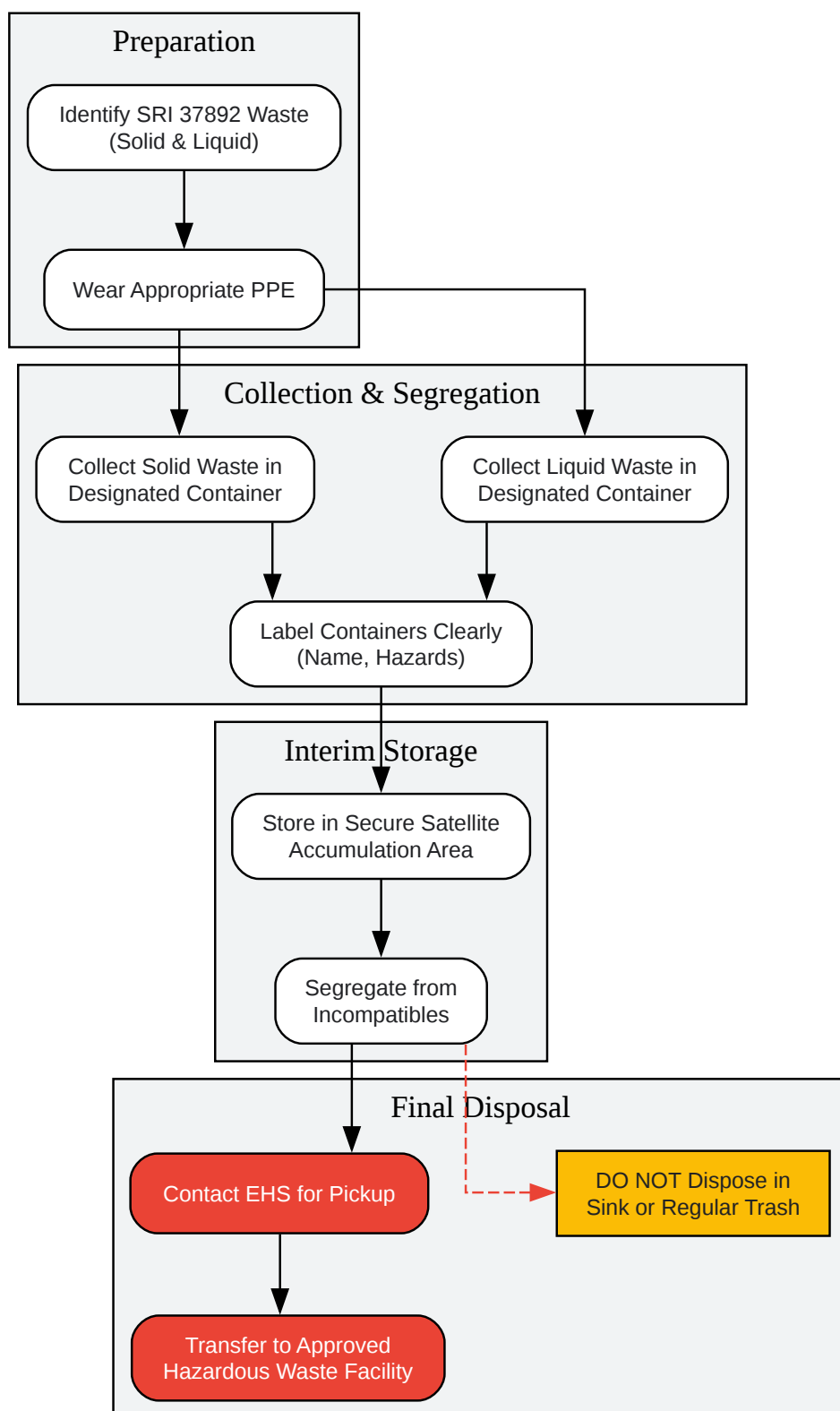
## 5. Disposal Procedure:

- Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

- Do not attempt to dispose of **SRI 37892** down the drain or in the regular solid waste.<sup>[3]</sup> This is crucial to prevent environmental contamination due to its high aquatic toxicity.<sup>[3]</sup>

## Experimental Workflow for Disposal

The logical flow for the proper disposal of **SRI 37892** is illustrated in the following diagram.



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Caption: Workflow for the safe disposal of **SRI 37892**.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe and environmentally responsible disposal of **SRI 37892**, fostering a culture of safety and compliance within the laboratory.

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## References

- 1. SRI 37892 | Wnt/beta-catenin | TargetMol [[targetmol.com](https://targetmol.com)]
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